

In-Depth Technical Guide: **trans,trans-2,4-Decadienal-d4**

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Compound of Interest

Compound Name: *trans,trans-2,4-Decadienal-d4*

Cat. No.: *B12377298*

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CAS Number: 1335436-29-7

This technical guide provides a comprehensive overview of **trans,trans-2,4-Decadienal-d4**, a deuterated isotopologue of the lipid peroxidation product, trans,trans-2,4-Decadienal. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and relevant experimental protocols.

Introduction

trans,trans-2,4-Decadienal (t,t-DDE) is a reactive α,β -unsaturated aldehyde formed during the oxidation of polyunsaturated fatty acids, particularly linoleic acid. It is commonly found in heated cooking oils and various food products. Due to its reactivity, t,t-DDE is of significant interest in toxicological and biomedical research, where it has been shown to induce oxidative stress and apoptosis. **trans,trans-2,4-Decadienal-d4** is the deuterated form of t,t-DDE, where four hydrogen atoms have been replaced by deuterium. This stable isotope-labeled compound is an invaluable tool in analytical chemistry, primarily used as an internal standard for the accurate quantification of t,t-DDE in complex matrices.[1]

Chemical and Physical Properties

The properties of **trans,trans-2,4-Decadienal-d4** are comparable to its non-deuterated counterpart, with the key difference being its molecular weight due to the presence of deuterium.

Property	Value
CAS Number	1335436-29-7
Molecular Formula	C ₁₀ H ₁₂ D ₄ O
Molecular Weight	156.28 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Insoluble in water; soluble in organic solvents

Properties of non-deuterated trans,trans-2,4-Decadienal (for reference):

Property	Value
CAS Number	25152-84-5
Molecular Formula	C ₁₀ H ₁₆ O
Molecular Weight	152.24 g/mol
Boiling Point	114-116 °C at 10 mmHg
Density	0.872 g/mL at 20 °C
Refractive Index	1.515 at 20 °C

Synthesis

The synthesis of trans,trans-2,4-Decadienal is typically achieved through the oxidation of linoleic acid or via multi-step chemical synthesis from smaller precursors. One common synthetic route involves the condensation of 2-octenal with pyridine to form 2,4-decadienoic acid, which is then reduced and oxidized to yield the final product. Other methods start from hexanal or propargyl alcohol.

The synthesis of **trans,trans-2,4-Decadienal-d4** would involve the use of deuterated starting materials or reagents in one or more steps of the synthetic pathway. For example, a deuterated reducing agent could be used in the reduction of the corresponding carboxylic acid or ester to introduce deuterium atoms at specific positions.

Applications in Research

The primary application of **trans,trans-2,4-Decadienal-d4** is as an internal standard in quantitative mass spectrometry-based assays, such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS).[1] The use of a stable isotope-labeled internal standard is considered the gold standard for quantitative analysis as it corrects for variations in sample preparation, chromatographic separation, and mass spectrometric detection, thereby improving the accuracy and precision of the measurement.[2][3]

trans,trans-2,4-Decadienal-d4 is particularly useful for:

- Quantifying t,t-DDE in biological samples: Accurately measuring the levels of t,t-DDE in tissues, plasma, and urine to assess exposure and study its role in disease.
- Food analysis: Determining the concentration of t,t-DDE in cooking oils and processed foods as an indicator of lipid oxidation and food quality.[4]
- Metabolic studies: Tracing the metabolic fate of t,t-DDE in vivo and in vitro to identify and quantify its metabolites.[5][6]

Biological Significance and Signaling Pathways

trans,trans-2,4-Decadienal is a biologically active molecule that can impact various cellular processes. Its high reactivity allows it to form adducts with proteins and DNA, leading to cellular damage. Research has implicated t,t-DDE in several signaling pathways:

- Oxidative Stress and Apoptosis: t,t-DDE has been shown to induce the production of reactive oxygen species (ROS), leading to oxidative stress in vascular endothelial cells.[7] This can trigger apoptotic pathways, contributing to endothelial dysfunction.[7]

- **Insulin Signaling:** Studies have suggested that impaired detoxification of t,t-DDE can lead to altered insulin signaling and gluconeogenesis, potentially contributing to the development of insulin resistance.
- **Inflammation:** t,t-DDE can activate inflammatory pathways, further contributing to its toxic effects.

The metabolic fate of t,t-DDE is crucial in mitigating its toxicity. Two primary metabolic pathways have been identified:

- **Oxidation:** t,t-DDE can be oxidized to its corresponding carboxylic acid, 2,4-decadienoic acid.[\[5\]](#)[\[6\]](#)
- **Glutathione Conjugation:** t,t-DDE can be conjugated with glutathione (GSH), followed by further metabolism and reduction to form cysteine-conjugated 2,4-decadien-1-ol.[\[5\]](#)[\[6\]](#)

The use of **trans,trans-2,4-Decadienal-d4** as a tracer can help to elucidate the kinetics and relative importance of these metabolic pathways under different physiological and pathological conditions.

Experimental Protocols

Quantification of trans,trans-2,4-Decadienal in Biological Samples using LC-MS/MS with trans,trans-2,4-Decadienal-d4 as an Internal Standard

This protocol provides a general framework for the quantitative analysis of t,t-DDE. Specific parameters may need to be optimized depending on the sample matrix and instrumentation.

1. Sample Preparation:

- To a 100 µL aliquot of the biological sample (e.g., plasma, urine, or tissue homogenate), add 10 µL of a known concentration of **trans,trans-2,4-Decadienal-d4** in a suitable solvent (e.g., methanol).
- Perform protein precipitation by adding 300 µL of ice-cold acetonitrile. Vortex for 1 minute.
- Centrifuge at 13,000 x g for 10 minutes at 4 °C.

- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase.

2. LC-MS/MS Analysis:

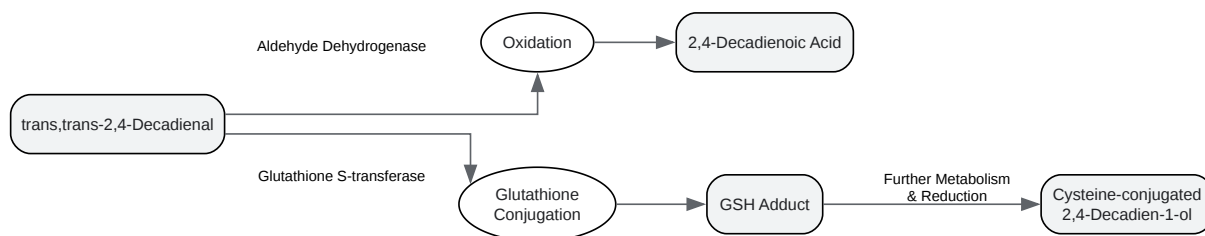
- Liquid Chromatography (LC):
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is typically used.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A linear gradient from 5% to 95% B over 10 minutes, followed by a 5-minute re-equilibration at initial conditions.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry (MS):
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
- **trans,trans-2,4-Decadienal**: Precursor ion (m/z) \rightarrow Product ion (m/z) - Specific transitions need to be determined empirically, but could be based on fragmentation of the protonated molecule $[M+H]^+$.
- **trans,trans-2,4-Decadienal-d4**: Precursor ion (m/z) \rightarrow Product ion (m/z) - Transitions will be shifted by +4 Da compared to the non-deuterated analyte.

3. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the t,t-DDE to the peak area of the **trans,trans-2,4-Decadienal-d4** against the concentration of t,t-DDE standards.
- Determine the concentration of t,t-DDE in the unknown samples by interpolating their peak area ratios on the calibration curve.

Visualizations

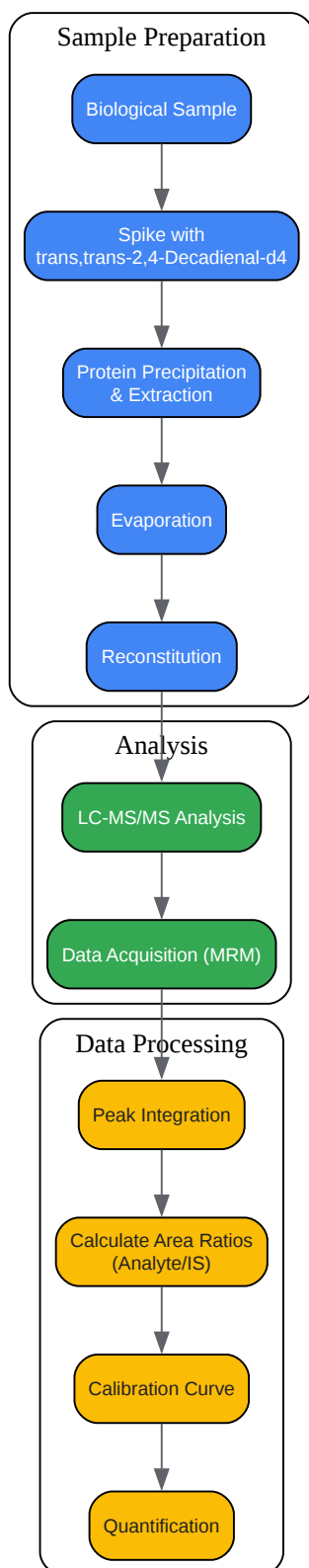
Metabolic Pathways of trans,trans-2,4-Decadienal



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Caption: Proposed metabolic pathways of trans,trans-2,4-Decadienal.

Experimental Workflow for Quantification



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Caption: Workflow for the quantification of t,t-DDE using a deuterated internal standard.

Conclusion

trans,trans-2,4-Decadienal-d4 is an essential tool for researchers studying the role of lipid peroxidation in health and disease. Its use as an internal standard enables accurate and precise quantification of the endogenous and exogenous levels of trans,trans-2,4-Decadienal. This technical guide provides a foundation for understanding and utilizing this valuable research chemical in a variety of scientific applications.

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